

Technical Guide: 4-Propyl-5-pyrimidinecarboxylic Acid[1]

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Compound of Interest

Compound Name: 4-Propyl-5-pyrimidinecarboxylic acid

CAS No.: 1250812-18-0

Cat. No.: B037198

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CAS Number: 1250812-18-0 Molecular Formula: C₈H₁₀N₂O₂ Molecular Weight: 166.18 g/mol

Executive Summary

4-Propyl-5-pyrimidinecarboxylic acid serves as a strategic scaffold in Fragment-Based Drug Discovery (FBDD). Unlike its methyl or ethyl analogs, the 4-propyl substituent introduces a defined lipophilic vector, modulating the partition coefficient (LogP) and steric occupancy within kinase ATP-binding pockets or GPCR allosteric sites. This guide provides a validated workflow for its synthesis, characterization, and application in high-value pharmaceutical campaigns.

Physicochemical Profile

Precise molecular weight determination is the cornerstone of small molecule characterization. The following data is essential for mass spectrometry calibration and stoichiometric calculations.

Molecular Weight & Isotopic Distribution

Property	Value	Notes
Average Molecular Weight	166.177 g/mol	Used for molarity calculations.
Monoisotopic Mass	166.074228 Da	Required for High-Resolution Mass Spectrometry (HRMS).
[M+H] ⁺ (ESI Positive)	167.0815 Da	Primary ion observed in LC-MS.
[M-H] ⁻ (ESI Negative)	165.0660 Da	Observed in negative mode (due to carboxylic acid).

Solubility & Stability

- Solubility: Moderate in water; highly soluble in DMSO, Methanol, and DMF. The carboxylic acid moiety allows for dissolution in aqueous base (e.g., 0.1 M NaOH) via salt formation.
- pKa (Predicted): ~3.5 (Carboxylic acid), ~1.8 (Pyrimidine N1/N3 protonation).
- Storage: Hygroscopic solid. Store at -20°C under inert atmosphere (Ar/N₂) to prevent hydrolytic degradation or decarboxylation over extended periods.

Validated Synthesis Workflow

The synthesis of **4-propyl-5-pyrimidinecarboxylic acid** is best achieved via a regioselective enaminone cyclization. This route is preferred over direct alkylation due to the high fidelity of the pyrimidine ring construction, avoiding isomer mixtures.

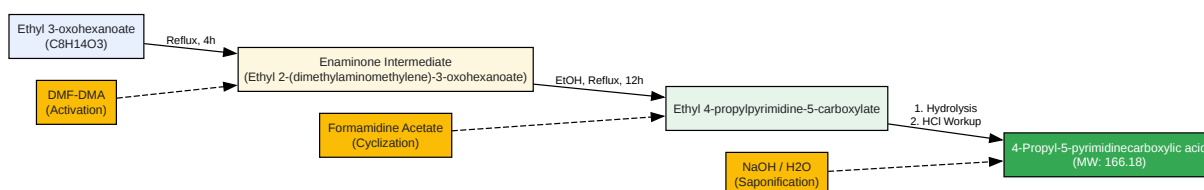
Retrosynthetic Logic (Causality)

To construct the 4-propyl-5-carboxy core, we utilize Ethyl 3-oxohexanoate as the source of the propyl chain and the C4/C5 carbons.

- Activation: The active methylene of the β-keto ester is activated with DMF-DMA (N,N-Dimethylformamide dimethyl acetal) to form an enaminone. This step installs the C6 carbon.
- Cyclization: Formamidinium acetate provides the N1-C2-N3 fragment, closing the ring.

- Hydrolysis: The resulting ethyl ester is saponified to the free acid.

Synthesis Diagram (DOT)



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Caption: Step-wise construction of the pyrimidine ring ensuring regioselective placement of the propyl group at C4.

Detailed Protocol

Step 1: Enaminone Formation

- Reagents: Ethyl 3-oxohexanoate (1.0 eq), DMF-DMA (1.2 eq).
- Procedure: Reflux neat or in Toluene for 4 hours. Monitor by TLC (disappearance of starting keto-ester).
- Why: DMF-DMA acts as a "C1" synthon, converting the methylene group into a reactive dimethylaminomethylene moiety, setting up the electrophilic sites for the amidine attack.

Step 2: Cyclization

- Reagents: Enaminone intermediate (from Step 1), Formamidine Acetate (1.5 eq), NaOEt (1.5 eq) in Ethanol.
- Procedure: Reflux for 12 hours. The amidine nitrogen attacks the enaminone double bond (Michael-addition/elimination), followed by intramolecular condensation with the ketone

carbonyl.

- Validation: LC-MS should show a peak at $[M+H]^+ = 195.2$ (Ethyl ester).

Step 3: Saponification

- Reagents: NaOH (2M, aq), THF/MeOH (1:1).
- Procedure: Stir at RT for 2 hours. Acidify with 1M HCl to pH 3 to precipitate the product.
- Purification: Recrystallization from water/ethanol.

Analytical Characterization & Quality Control

To ensure the integrity of the material for biological assays, the following self-validating analytical criteria must be met.

High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μ m, 4.6 x 150 mm).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Pyrimidine ring absorption).
- Expected Retention: The acid will elute earlier than the ester precursor due to the polar COOH group.

Proton NMR (^1H -NMR) Validation

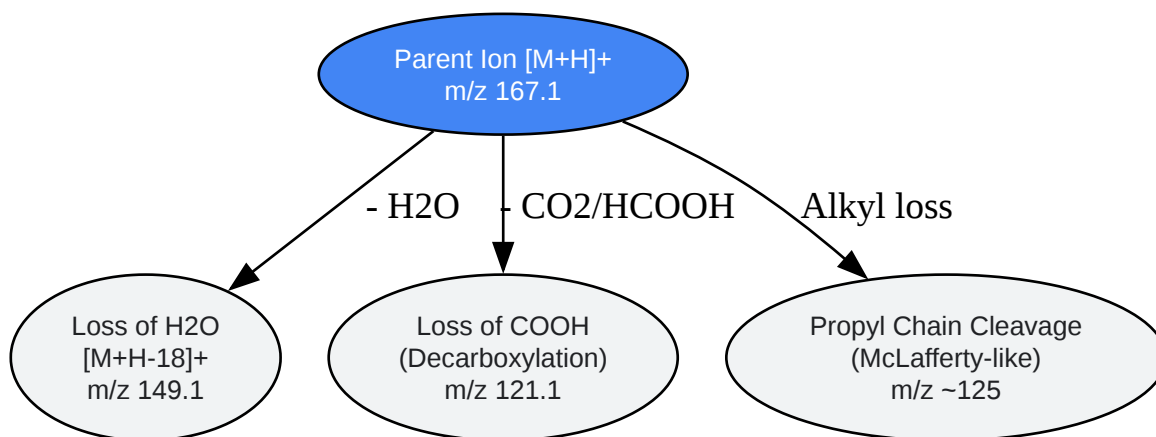
The structure is confirmed by the specific splitting pattern of the propyl chain and the pyrimidine protons.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
13.0 - 14.0	Broad Singlet	1H	COOH (Carboxylic Acid)
9.15	Singlet	1H	C2-H (Pyrimidine, between nitrogens)
9.05	Singlet	1H	C6-H (Pyrimidine, ortho to COOH)
3.10	Triplet (J=7.5 Hz)	2H	Propyl α -CH ₂ (Attached to Ring)
1.75	Multiplet	2H	Propyl β -CH ₂
0.95	Triplet (J=7.4 Hz)	3H	Propyl γ -CH ₃ (Terminal Methyl)

Note: Shifts are approximate (in DMSO-d₆) and verify the 4-propyl substitution. The absence of an ethyl ester quartet (~4.1 ppm) confirms successful hydrolysis.

Mass Spectrometry Fragmentation Logic

In ESI-MS/MS, the parent ion (167.1) typically undergoes characteristic neutral losses.



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Caption: Expected fragmentation pathway in MS/MS, useful for structural confirmation.

References

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